

A Comparative Guide to the Test-Retest Reliability of [123] IBZM SPECT Measurements

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	IBZM				
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This guide provides a detailed comparison of the test-retest reliability of [1231]lodobenzamide (**IBZM**) Single-Photon Emission Computed Tomography (SPECT) for the measurement of dopamine D2/D3 receptor availability. Aimed at researchers, scientists, and professionals in drug development, this document synthesizes key experimental data, outlines methodologies, and offers a comparative perspective on the reproducibility of this important neuroimaging technique.

Introduction to [123] IBZM SPECT and Test-Retest Reliability

[1231]**IBZM** is a radioligand used in SPECT to visualize and quantify dopamine D2 and D3 receptors in the brain.[1] The reliability of any quantitative imaging technique is paramount for its application in longitudinal studies, such as those monitoring disease progression or the effects of therapeutic interventions. Test-retest reliability, a measure of the consistency of results from the same test administered to the same subjects under the same conditions at different times, is a critical validation parameter. High test-retest reliability ensures that observed changes are due to underlying biological phenomena rather than measurement error.

Quantitative Analysis of Test-Retest Reliability

The reproducibility of [1231]**IBZM** SPECT has been formally assessed, providing key metrics for researchers. The primary outcome measure is typically the Specific Uptake Ratio (SUR) or Binding Potential (BP), which reflects the density of available D2/D3 receptors.



One of the key studies established the test-retest variability and reliability in a cohort of ten healthy volunteers who underwent two scans 48 hours apart.[2] The results are dependent on the image reconstruction algorithm used, with iterative methods like Ordered-Subsets Expectation Maximization (OSEM) demonstrating improved performance over traditional Filtered-Backprojection (FBP).

Below is a summary of the quantitative data on the test-retest reliability of striatal [1231]**IBZM** SPECT measurements.

Reconstruction Method	Test-Retest Variability (%)	Intraclass Correlation Coefficient (ICC)	Reference
Filtered- Backprojection (FBP)	12.7 ± 9.6%	0.74	[2]
OSEM (18 iterations)	6.5 ± 5.2%	0.84	[2]

Table 1: Test-Retest Reliability of Striatal [123] **IBZM** SPECT. Data from a study with 10 healthy volunteers scanned 48 hours apart. Variability is presented as the absolute percentage difference. The ICC indicates good to excellent reliability, particularly with OSEM reconstruction.

Comparison with an Alternative SPECT Radiotracer

For context, it is useful to compare the reliability of [1231]**IBZM** with other SPECT radiotracers targeting D2 receptors, such as [1231]epidepride. While [1231]epidepride is often used for extrastriatal regions due to its higher affinity, its reliability data provides a benchmark for 1231-based SPECT imaging.



Radiotracer	Brain Region	Test-Retest Variability (%)	Intraclass Correlation Coefficient (ICC)	Reference
[¹²³ I]IBZM	Striatum	6.5%	0.84	[2]
[123]epidepride	Thalamus	13.3%	0.75	[3]
[123]epidepride	Temporal Cortex	13.4%	0.86	[3]

Table 2: Comparative Test-Retest Reliability of [123] SPECT Radiotracers for D2-like Receptors. Data for [123] **IBZM** is from OSEM reconstruction. [123] epidepride data is from a study with 10 healthy volunteers with a scan interval of 2-26 days.

The data indicates that [123] **IBZM** SPECT, especially when using modern iterative reconstruction algorithms, offers good to excellent reproducibility for measuring striatal D2/D3 receptor availability, with a test-retest variability of approximately 6.5% and an ICC of 0.84.[2]

Experimental Protocols

A detailed understanding of the experimental methodology is crucial for interpreting and reproducing test-retest reliability studies.

Key Experimental Protocol for [123] IBZM Test-Retest Study

The following protocol is based on the methodology described by Catafau et al. (2007).[2]

- Subject Preparation:
 - Subjects are healthy volunteers.
 - Thyroid blockade is administered prior to radiotracer injection to prevent uptake of free radioiodine.
- Radiotracer Administration:



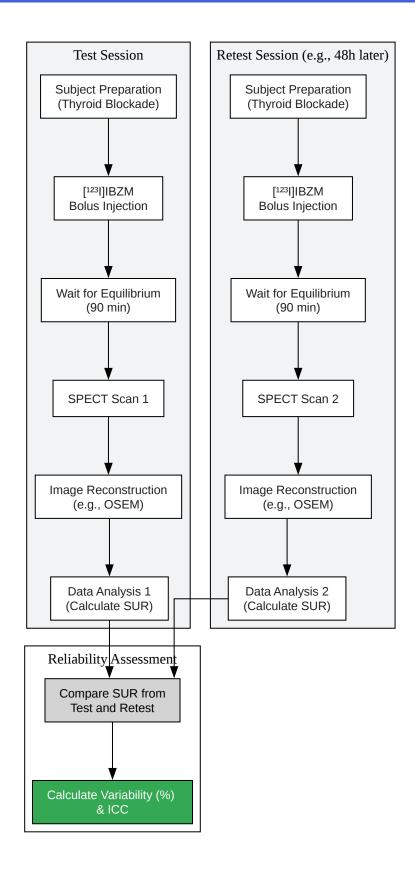
- A single intravenous (IV) bolus of [1231] **IBZM** is administered.
- · Imaging Protocol:
 - Subjects are positioned in the SPECT scanner.
 - Dynamic scanning can be performed initially to determine the equilibrium period. Studies
 have shown that a pseudoequilibrium state is reached at 90 minutes post-injection.[2]
 - A single static SPECT scan is typically acquired at 90 minutes post-injection.[2][4]
- Test-Retest Interval:
 - The second scan (retest) is performed under identical conditions after a specified interval, for example, 48 hours.
- Image Reconstruction and Analysis:
 - Acquired data is reconstructed using either FBP or an iterative algorithm like OSEM.
 - SPECT images are often co-registered with anatomical MRI scans for accurate delineation of regions of interest (ROIs).
 - ROIs are drawn for the striatum (target region) and a reference region with negligible
 D2/D3 receptor density (e.g., occipital cortex or cerebellum).
 - The Specific Uptake Ratio (SUR) is calculated to estimate receptor availability.

Visualizations

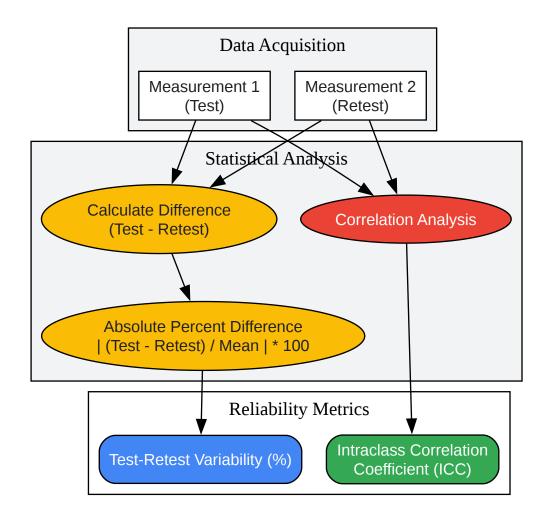
Experimental Workflow for a [123] IBZM Test-Retest Study

The following diagram illustrates the typical workflow for assessing the test-retest reliability of [123|] **IBZM** SPECT.









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